Application Notes and Protocols: Determining Aldehyde Oxidase Activity Using PF-945863

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Compound of Interest

Compound Name: *PF-945863*

Cat. No.: *B1148086*

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Introduction

Aldehyde oxidase (AO) is a cytosolic enzyme increasingly recognized for its significant role in the metabolism of a wide array of xenobiotics, particularly nitrogen-containing heterocyclic compounds.[1][2][3][4] As drug discovery efforts steer towards molecules less susceptible to cytochrome P450 (CYP) metabolism, the contribution of non-CYP enzymes like AO to drug clearance has become a critical consideration.[3][5] Underprediction of AO-mediated clearance can lead to clinical failures due to poor pharmacokinetics.[6] Therefore, robust in vitro methods to characterize the interaction of new chemical entities with AO are essential.

PF-945863 is a compound that has been studied in the context of AO metabolism.[7] While primarily recognized as a substrate of AO, its potential as an inhibitor can be characterized to understand its interaction with the enzyme and its potential for drug-drug interactions. These application notes provide a detailed protocol for determining the inhibitory effect of **PF-945863** on human aldehyde oxidase activity using an in vitro assay with human liver cytosol.

Data Presentation

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Table 1: In Vitro and In Vivo Clearance Data for PF-945863

Parameter	Value	Reference
In Vitro Predicted Clearance	38.8 - 44.6 ml/min/kg	[7]
In Vivo Actual Clearance	35 ml/min/kg	[7]

Table 2: Fraction Metabolized by Aldehyde Oxidase (fm,AO) for PF-0945863*

Method	fm,AO	Reference
Using 3 µM Icotinib	0.63	[8]
Using 25 µM Hydralazine	0.87	[8]

*Note the slight difference in the compound identifier in the referenced literature.

Experimental Protocols

This section outlines the protocols to determine the inhibitory potential of **PF-945863** against aldehyde oxidase. The protocol is divided into two main experiments: (A) Determination of the IC50 value of **PF-945863** and (B) Determination of the inhibition constant (Ki) and mode of inhibition.

Materials and Reagents

- Human Liver Cytosol (HLC)
- **PF-945863**
- Phthalazine (or other suitable AO substrate, e.g., DACA)
- Potassium Phosphate Buffer (25 mM, pH 7.4)
- EDTA (0.1 mM)

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- Dimethyl Sulfoxide (DMSO)
- Formic Acid (1 M)
- Acetonitrile
- Internal Standard (e.g., 2-methyl-4(3H)-quinazolinone)
- LC-MS/MS system

A. Protocol for IC50 Determination of **PF-945863**

This experiment aims to determine the concentration of **PF-945863** required to inhibit 50% of the AO activity.

1. Preparation of Reagents:

- Prepare a stock solution of **PF-945863** in DMSO.
- Prepare a stock solution of the AO substrate (e.g., phthalazine) in DMSO.
- Prepare the incubation buffer (25 mM potassium phosphate, 0.1 mM EDTA, pH 7.4).
- Prepare the quenching solution (1 M formic acid containing the internal standard).

2. Incubation Procedure:

- In a microcentrifuge tube, add the following in order:
- Incubation buffer.
- A range of concentrations of **PF-945863** (e.g., 0.01 µM to 100 µM) or DMSO for the control.
- AO substrate (e.g., phthalazine at a concentration close to its Km, which is approximately 8.0 µM).[9]
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding a pre-warmed suspension of human liver cytosol (final protein concentration of approximately 0.05 mg/mL).
- Incubate for a predetermined time (e.g., 2.5 minutes), ensuring the reaction is in the linear range.[9]
- Terminate the reaction by adding the quenching solution.

3. Sample Analysis:

- Centrifuge the quenched samples to precipitate proteins.

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- Analyze the supernatant by LC-MS/MS to quantify the formation of the metabolite (e.g., 1-phthalazinone).

4. Data Analysis:

- Calculate the percentage of inhibition for each concentration of **PF-945863** relative to the control (DMSO).
- Plot the percentage of inhibition against the logarithm of the **PF-945863** concentration.
- Determine the IC50 value by fitting the data to a four-parameter logistic equation.

B. Protocol for Ki and Mode of Inhibition Determination

This experiment is performed to determine the inhibition constant (Ki) and the mechanism of inhibition (e.g., competitive, non-competitive, uncompetitive, or mixed).

1. Incubation Procedure:

- Set up a matrix of incubations with varying concentrations of both the AO substrate (e.g., phthalazine, ranging from 1.6 to 100 µM) and **PF-945863** (at concentrations around its determined IC50 value).[9]
- Follow the incubation and quenching procedure as described in the IC50 determination protocol.

2. Sample Analysis:

- Analyze the samples by LC-MS/MS to quantify metabolite formation.

3. Data Analysis:

- Determine the initial reaction velocities for each combination of substrate and inhibitor concentrations.
- Generate a Lineweaver-Burk plot (1/velocity vs. 1/[Substrate]) for each inhibitor concentration.
- Analyze the pattern of the Lineweaver-Burk plot to determine the mode of inhibition.
- Generate secondary plots (e.g., slope vs. [Inhibitor] or y-intercept vs. [Inhibitor]) to calculate the Ki value.

Visualizations

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Aldehyde Oxidase Catalyzed Metabolism

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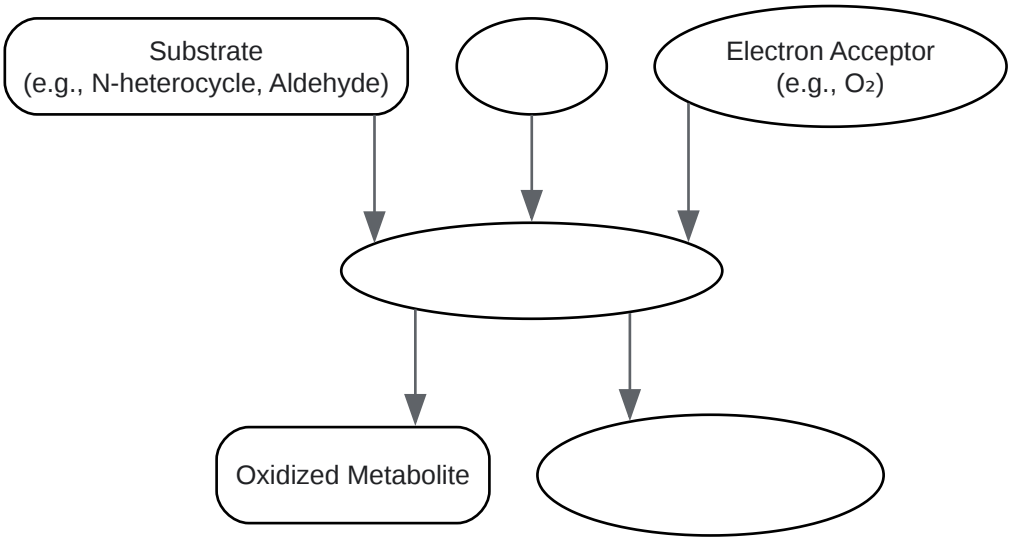
General Scheme of Aldehyde Oxidase Catalyzed Metabolism



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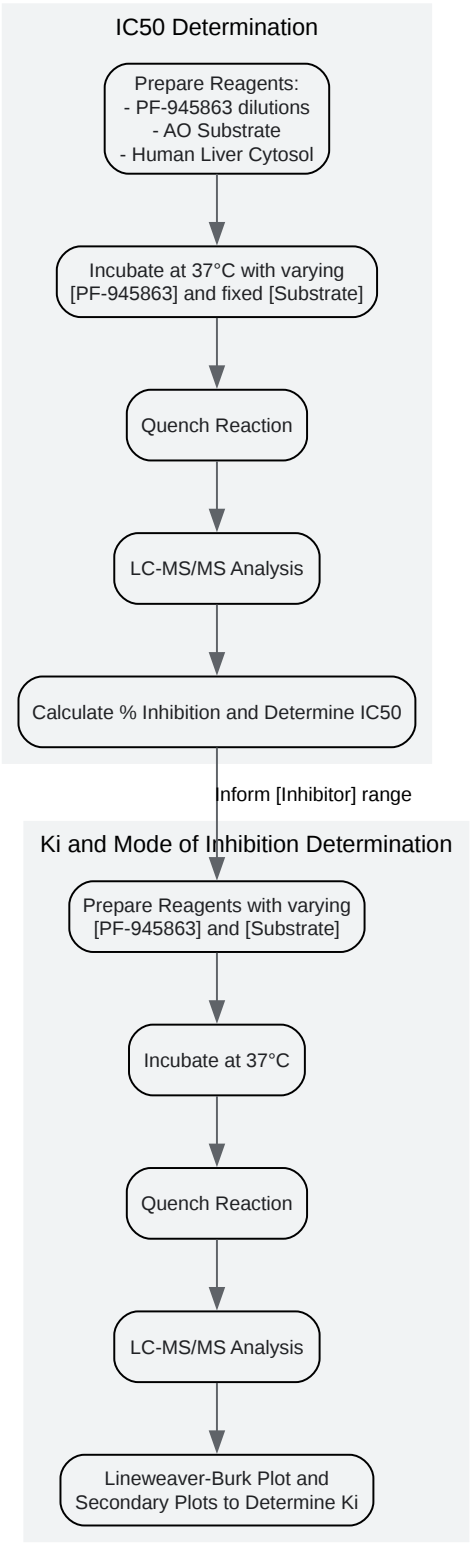
Workflow for Characterizing an Aldehyde Oxidase Inhibitor



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